

4-Bromophenyl dichlorophosphate molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromophenyl dichlorophosphate

Cat. No.: B1603538

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Technical Guide: 4-Bromophenyl Dichlorophosphate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **4-Bromophenyl dichlorophosphate**, a key intermediate in organic and pharmaceutical synthesis.

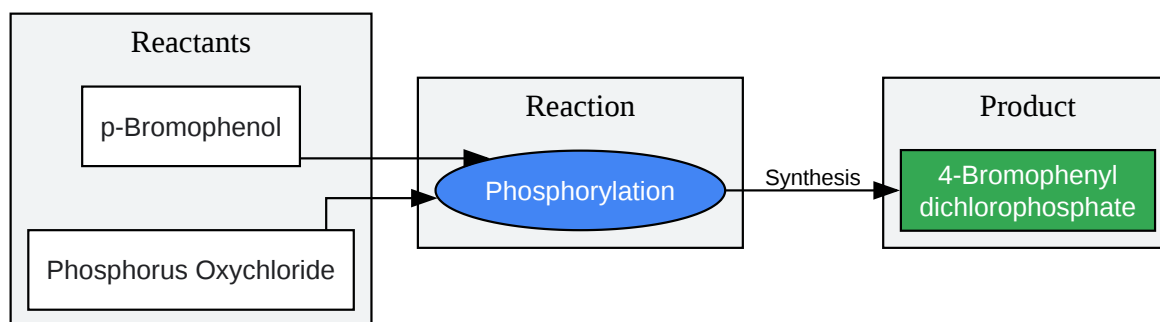
Core Physicochemical Data

The essential molecular properties of **4-Bromophenyl dichlorophosphate** are summarized below. This data is critical for reaction stoichiometry, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C6H4BrCl2O2P
Molecular Weight	289.88 g/mol [1][2]
IUPAC Name	1-bromo-4-dichlorophosphoryloxybenzene[1]
CAS Number	19430-76-3[1]
Appearance	Colorless or light yellow liquid[1][3]
Boiling Point	98-102 °C[1]

Synthetic Pathway Overview

4-Bromophenyl dichlorophosphate is synthesized through the reaction of p-bromophenol with phosphorus oxychloride.[2] This straightforward phosphorylation is a common method for producing aryl phosphorodichloridates, which are versatile reagents in the synthesis of more complex molecules, including prodrugs and other biologically active compounds.



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Caption: Synthesis workflow for **4-Bromophenyl dichlorophosphate**.

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References

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